

2,3,3,5-Tetramethyl-3h-indole natural occurrence

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Compound of Interest

Compound Name: 2,3,3,5-Tetramethyl-3h-indole

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An In-depth Technical Guide on the Natural Occurrence of Indole Alkaloids with a Focus on Simple Methylated Derivatives

Foreword

Initial investigations into the natural occurrence of the specific compound **2,3,3,5-Tetramethyl-3h-indole** did not yield any evidence of its presence in natural sources within the current scientific literature. This technical guide, therefore, broadens the scope to address the well-documented field of naturally occurring simple methylated indole alkaloids. This class of compounds is structurally related and offers a rich area for research and drug development. This guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the natural sources, isolation, and biological significance of these molecules.

Introduction to Indole Alkaloids

Indole alkaloids are a large and diverse group of secondary metabolites characterized by the presence of an indole nucleus.^{[1][2]} They are found in a wide array of organisms, including plants, fungi, and marine invertebrates.^{[3][4]} These compounds exhibit a vast range of pharmacological activities, making them a significant source of lead compounds for drug discovery.^{[2][5]} The indole structure is considered a "privileged scaffold" in medicinal chemistry due to its ability to interact with numerous biological targets.^{[1][6]}

Natural Occurrence of Simple Methylated Indole Alkaloids

While **2,3,3,5-Tetramethyl-3h-indole** itself has not been reported from natural sources, a variety of other methylated indole derivatives have been isolated and characterized. These are often found in marine organisms, fungi, and plants.

Marine Sources

Marine environments are a prolific source of unique indole alkaloids.^{[7][8][9]} Sponges, tunicates, and marine-derived microorganisms have been found to produce a variety of halogenated and methylated indoles.^{[4][6]} For example, simple brominated indoles have been isolated from the marine red alga *Laurencia brongniartii*.^[6]

Fungal Sources

Fungi, particularly those from the Ascomycota phylum, are known producers of a wide range of indole alkaloids.^{[10][11]} Many of these are derived from the amino acid tryptophan.^[10] Endophytic fungi, which live within plant tissues, are also a significant source of bioactive indole derivatives.^{[12][13]} The biosynthesis of these compounds often involves complex enzymatic pathways, including nonribosomal peptide synthetases (NRPSs) and polyketide synthases (PKSs).^[11]

Plant Sources

Plants are a traditional and rich source of indole alkaloids. The biosynthesis of these compounds in plants is often linked to the metabolism of tryptophan, leading to the formation of important molecules like the plant hormone indole-3-acetic acid (IAA).^{[14][15][16]}

Quantitative Data on Representative Methylated Indole Alkaloids

The following table summarizes quantitative data for selected naturally occurring simple methylated indole alkaloids, focusing on their source and reported biological activity.

Compound Name	Natural Source	Organism Type	Reported Biological Activity	Reference
Skatole (3-Methylindole)	Human feces, some flower essences	Animal, Plant	Fecal odorant, floral scent component at low concentrations	[1]
N,N-Dimethyltryptamine (DMT)	Various plant species (e.g., Psychotria viridis)	Plant	Potent psychedelic	[3]
Bufotenin (5-HO-DMT)	Skin of toads (Bufo genus), some fungi and plants	Animal, Fungus, Plant	Hallucinogen	[1]
Psilocybin	Psilocybe mushrooms	Fungus	Prodrug for the psychedelic psilocin	[3]

Experimental Protocols

General Isolation and Purification of Indole Alkaloids from Natural Sources

The following is a generalized workflow for the isolation of indole alkaloids from a natural source, such as a marine sponge or a fungal culture.

Caption: Generalized workflow for the isolation and identification of indole alkaloids.

Methodology:

- **Extraction:** The dried and powdered source material is exhaustively extracted with organic solvents of increasing polarity, such as hexane, ethyl acetate (EtOAc), and methanol (MeOH). The solvents are then removed under reduced pressure to yield crude extracts.

- **Fractionation:** The crude extract is subjected to solvent-solvent partitioning to separate compounds based on their polarity. Further fractionation is achieved by column chromatography using stationary phases like silica gel or Sephadex, eluting with a gradient of solvents.
- **Purification:** Fractions showing promising activity or unique profiles on thin-layer chromatography (TLC) are further purified using High-Performance Liquid Chromatography (HPLC), often with a reversed-phase column (e.g., C18) and a mobile phase of acetonitrile/water or methanol/water.
- **Structure Elucidation:** The structure of the purified compound is determined using spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR; ^1H , ^{13}C , COSY, HMQC, HMBC) and Mass Spectrometry (MS; ESI-MS, HR-MS).

Biosynthesis of Indole Alkaloids

The biosynthesis of many indole alkaloids originates from the amino acid L-tryptophan. In fungi, complex pathways involving nonribosomal peptide synthetases (NRPS) are common.



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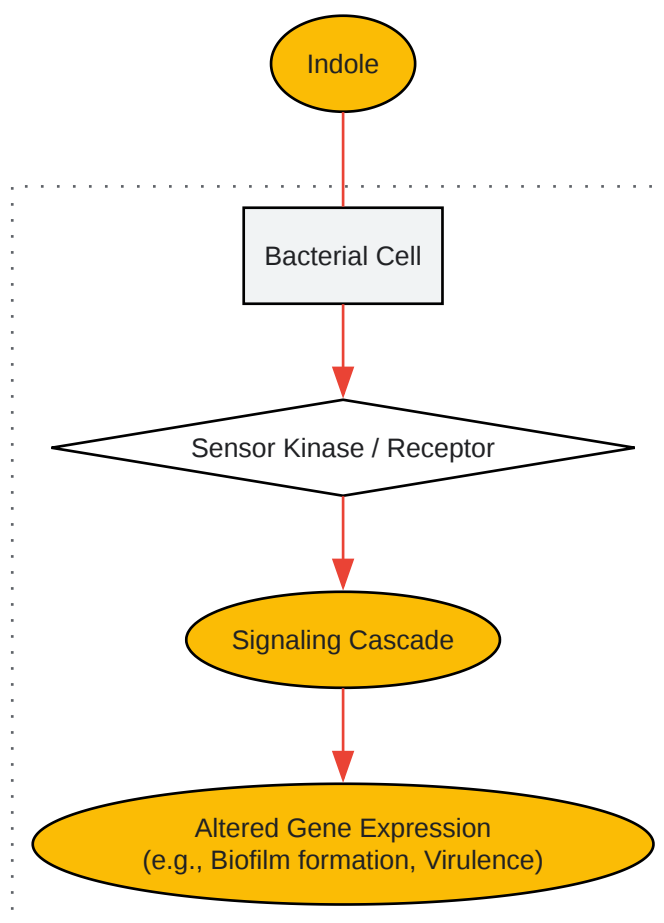
Caption: Simplified pathway for the biosynthesis of fungal indole alkaloids via NRPS.

Biological Activities and Signaling Pathways

Indole and its derivatives act as important signaling molecules in various biological systems.

Quorum Sensing in Bacteria

Indole is a known intercellular signal molecule in bacteria, influencing processes like biofilm formation, drug resistance, and virulence.^{[17][18]} It can act as an interspecies signal, modulating the behavior of different bacterial populations in a mixed community.^{[18][19]}



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Caption: Indole signaling in bacterial quorum sensing.

Host-Microbiota Interactions

In the mammalian gut, microbiota-derived indole plays a crucial role in maintaining intestinal homeostasis.[20] It can strengthen the epithelial barrier, modulate immune responses, and influence the virulence of enteric pathogens.[20]

Conclusion

While the specific compound **2,3,3,5-Tetramethyl-3h-indole** does not appear to be a known natural product, the broader class of simple methylated indole alkaloids represents a fascinating and important area of natural product chemistry. These compounds, found in a diverse range of organisms, exhibit significant biological activities and play key roles in chemical ecology and host-microbe interactions. Continued exploration of natural sources,

coupled with advanced analytical and synthetic methods, will undoubtedly lead to the discovery of new indole alkaloids with potential applications in medicine and biotechnology.

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